

Application Notes and Protocols for Immunohistochemical Detection of 8-Nitroguanosine in Tissues

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Compound of Interest

Compound Name: **8-Nitroguanosine**

Cat. No.: **B126670**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the immunohistochemical (IHC) detection of **8-Nitroguanosine** (8-NG) in tissue samples. **8-Nitroguanosine** is a significant biomarker for nitrative stress, which is implicated in a variety of pathological conditions, including inflammation and carcinogenesis.^{[1][2][3]} The detection of this modified nucleoside can offer valuable insights into disease mechanisms and the efficacy of therapeutic interventions.

Introduction

8-Nitroguanosine is a product of nitrative damage to nucleic acids (both DNA and RNA) caused by reactive nitrogen species (RNS) such as peroxynitrite.^{[4][5][6]} Peroxynitrite is formed from the reaction of nitric oxide (NO) and superoxide anion (O_2^-), which are often produced in excess during inflammatory responses.^{[2][7][8]} The presence of **8-Nitroguanosine** in tissues is a hallmark of nitrative stress and has been associated with various inflammation-related diseases and cancers.^{[2][9][10]} Its detection via immunohistochemistry allows for the visualization and localization of this damage within the tissue architecture, providing crucial spatial information.

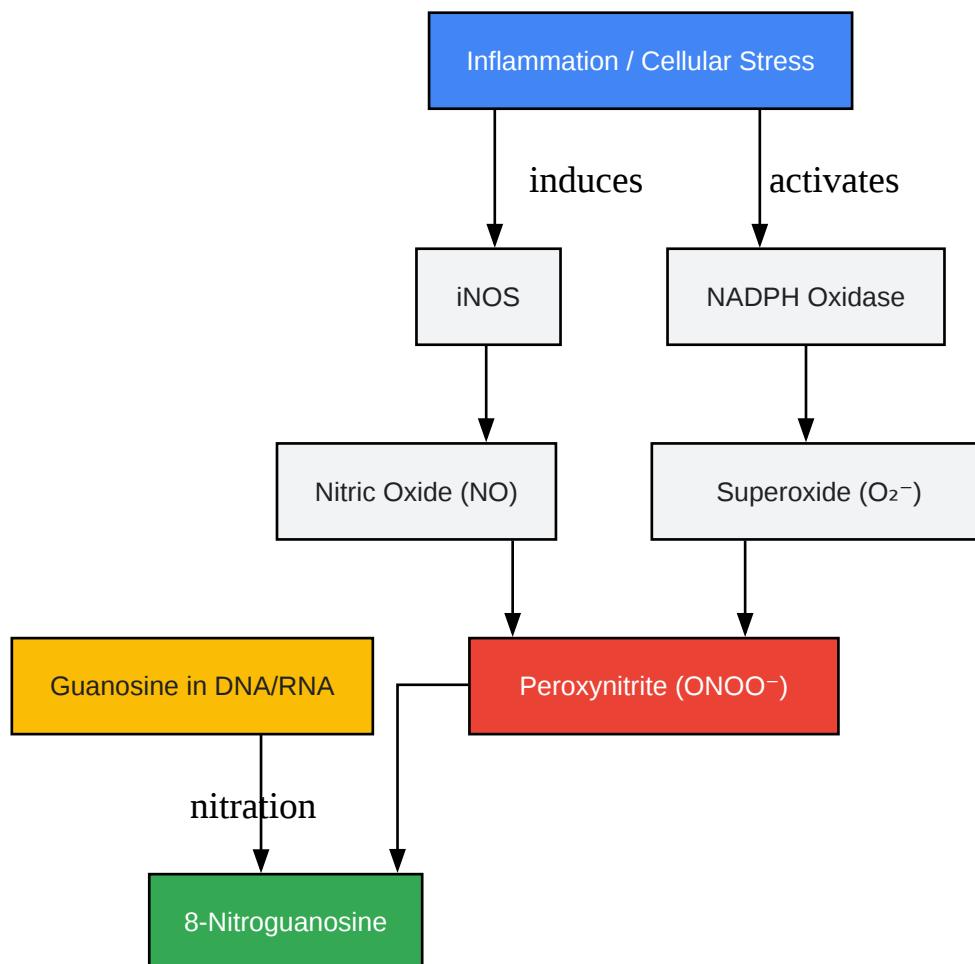
Applications

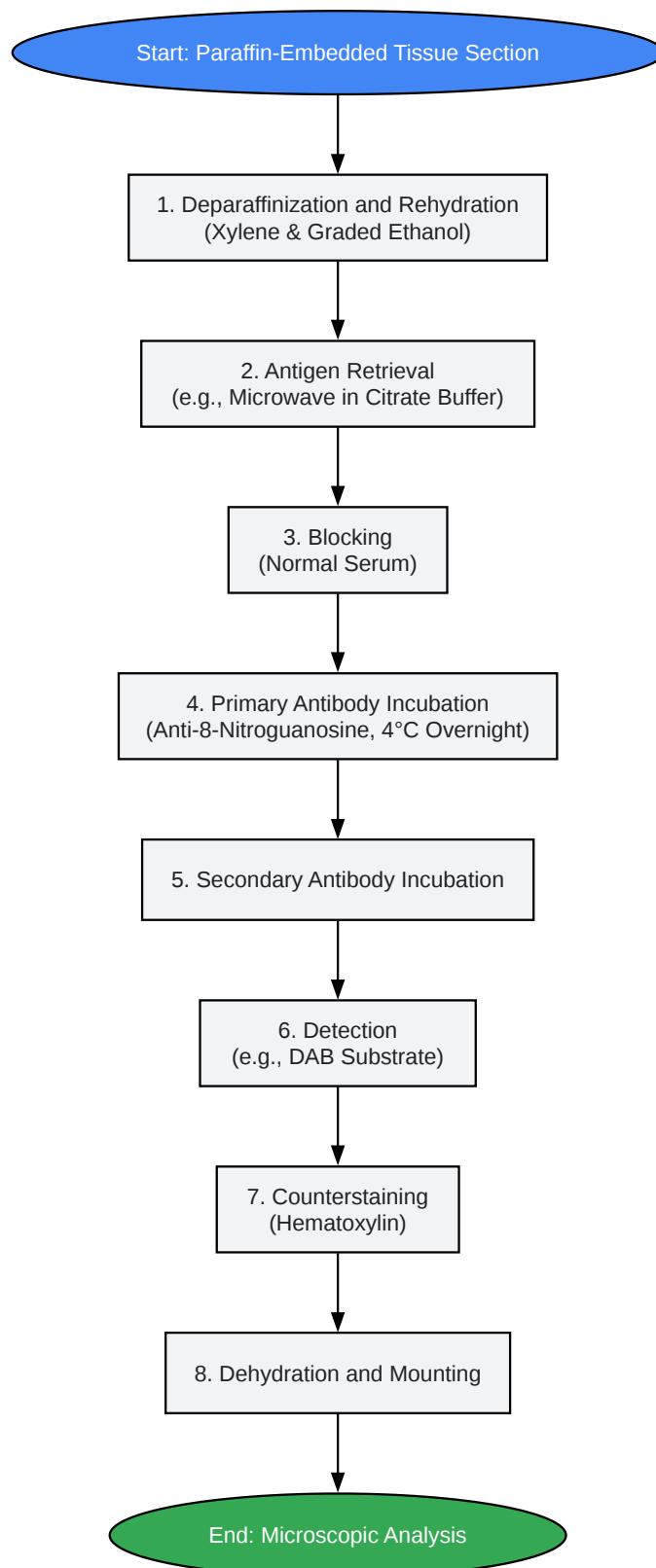
The immunohistochemical detection of **8-Nitroguanosine** has been applied in a range of research and clinical settings:

- Cancer Research: To evaluate the risk of inflammation-associated carcinogenesis and to correlate nitrative stress with tumor progression and prognosis.[1][2][10]
- Inflammatory Diseases: To study the role of nitrative stress in the pathogenesis of chronic inflammatory conditions such as gastritis induced by Helicobacter pylori.[10]
- Toxicology: To assess cellular damage caused by exposure to various toxins and environmental pollutants, including cigarette smoke.[11][12]
- Drug Development: To evaluate the efficacy of therapeutic agents aimed at reducing nitrative stress and its downstream effects.

Formation of 8-Nitroguanosine

The formation of **8-Nitroguanosine** is a multi-step process initiated by the production of reactive nitrogen species.



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